

Trifluoroacetamide safety data sheet and handling precautions

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Compound of Interest

Compound Name: Trifluoroacetamide

Cat. No.: B147638

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An In-Depth Technical Guide to the Safe Handling of **Trifluoroacetamide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **trifluoroacetamide** (CAS No. 354-38-1). The information is compiled to ensure safe laboratory practices for professionals in research and development.

Hazard Identification and Classification

Trifluoroacetamide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is harmful if swallowed and causes skin, eye, and respiratory irritation.^{[1][2][3][4]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1][2][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][2][3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][2][3][4]

The signal word for **trifluoroacetamide** is "Warning".[2][3]

Physical, Chemical, and Toxicological Properties

Understanding the properties of **trifluoroacetamide** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Reference
CAS Number	354-38-1	[1][6]
Molecular Formula	C ₂ H ₂ F ₃ NO	[1][3][6]
Molecular Weight	113.04 g/mol	[1][3][6]
Appearance	White to light yellow crystalline powder	[1][7][8]
Melting Point	65-70 °C	[6][7][8]
Boiling Point	162.5 °C	[6][7][8]
Storage Temperature	Store below +30°C	[7][8]
Incompatible Materials	Acids, bases, strong oxidizing agents, strong reducing agents	[9][10][11]

Table 3: Toxicological Data

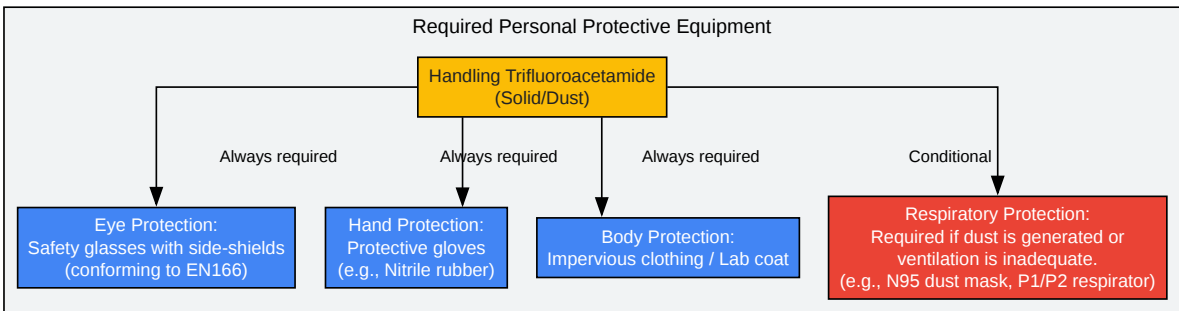
Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg	[11]

Experimental Protocols: Safe Handling and Emergency Response

Adherence to strict protocols is mandatory when working with **trifluoroacetamide** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A logical approach to PPE selection is critical. The following equipment must be used when handling **trifluoroacetamide**.



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Caption: Required PPE for handling **Trifluoroacetamide**.

Table 4: Personal Protective Equipment (PPE) Specifications

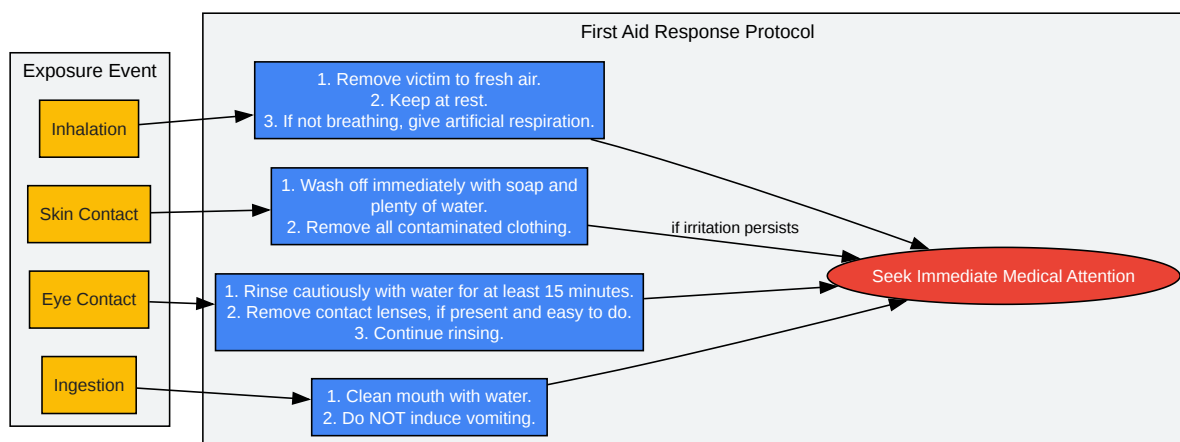
Protection	Standard	Details	Reference
Eye/Face	EN166 (EU) or NIOSH (US)	Safety glasses with side-shields or goggles.	[3] [4] [9] [10]
Hand	EN 374	Chemical-resistant protective gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	[3] [4]
Skin/Body	N/A	Lab coat or impervious clothing to prevent skin exposure.	[3] [9] [10]
Respiratory	NIOSH (US) or EN 143 (EU)	For nuisance exposures, use a type P95 (US) or type P1 (EU) particle respirator. For higher exposure, use type ABEK-P2 (EU) respirator cartridges.	[2] [3]

Handling and Storage Protocols

- Handling: Always handle **trifluoroacetamide** in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)[\[10\]](#)[\[11\]](#) Avoid contact with skin and eyes and prevent the formation of dust.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Do not breathe in the dust.[\[9\]](#)[\[10\]](#)[\[12\]](#) Wash hands thoroughly after handling.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Storage: Store in a dry, cool, and well-ventilated place.[\[11\]](#) Keep the container tightly closed and store it in a locked-up area.[\[9\]](#)[\[10\]](#) The substance is stable under normal conditions.[\[9\]](#)[\[10\]](#)

First Aid Experimental Protocol

In the event of exposure, immediate and appropriate first aid is critical. The following workflow outlines the necessary steps.

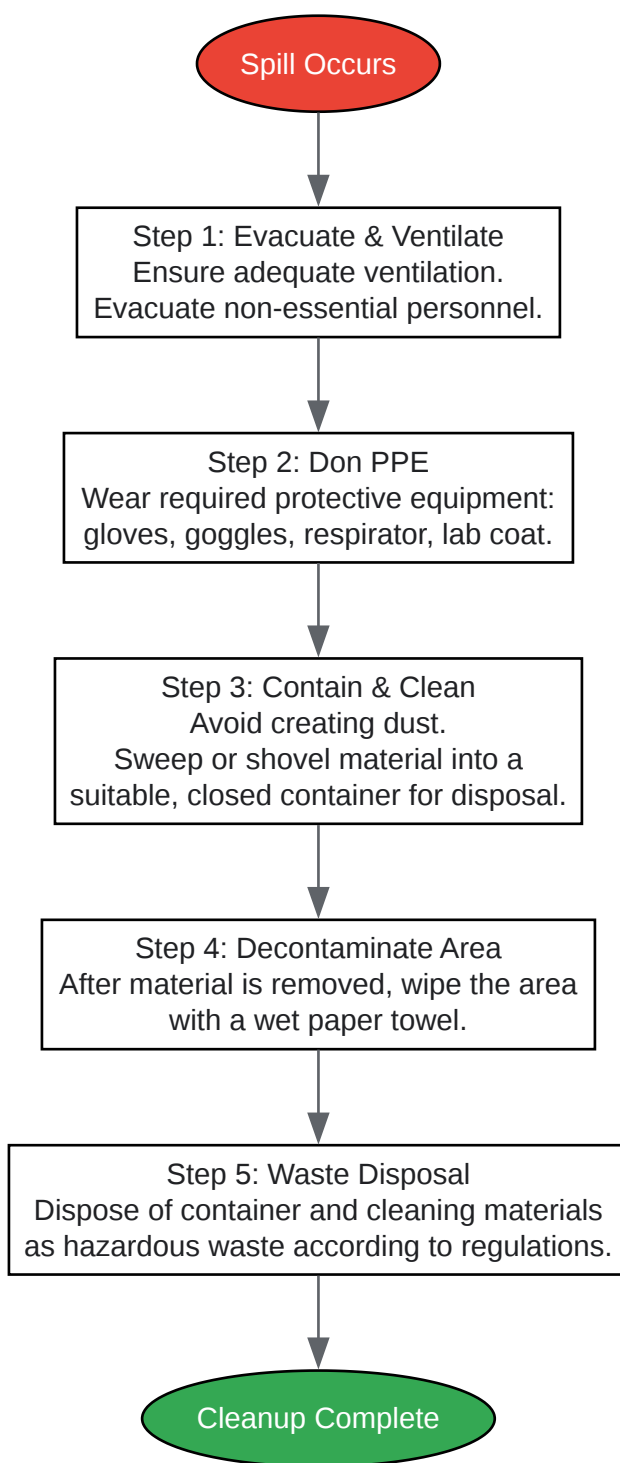


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Caption: First aid response workflow for **Trifluoroacetamide** exposure.

Spill Cleanup Protocol

A solid spill of **trifluoroacetamide** must be handled promptly and safely to prevent dispersion and exposure.



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Caption: Experimental workflow for solid spill cleanup.

Methodology Details:

- Personal Precautions: Ensure adequate ventilation and use personal protective equipment as required.[3][9][10] Evacuate unnecessary personnel from the area.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleaning: Sweep up the spilled solid and shovel it into a suitable container for disposal.[9][10] Avoid actions that create dust.[3] After the solid is removed, decontaminate the area. All cleanup materials should be disposed of as hazardous waste.

Fire-Fighting and Decomposition

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][4][11]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[4][11]
- Hazardous Decomposition Products: In a fire, **trifluoroacetamide** can decompose to produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[4][9][10][11]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][9][10][11]

Disposal Considerations

Dispose of **trifluoroacetamide** and any contaminated materials in accordance with local, state, and federal regulations.[9][10] Offer surplus and non-recyclable solutions to a licensed disposal company.[3] Contaminated packaging should be disposed of as an unused product.[3]

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